

Solubility Profile of D-Camphor in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **D-Camphor**
Cat. No.: **B3430136**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **D-Camphor** in a range of common organic solvents. The information contained herein is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and formulation, where understanding the solubility characteristics of active pharmaceutical ingredients and excipients is critical. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the general experimental workflow.

Quantitative Solubility Data

The solubility of **D-Camphor** is a critical parameter for its application in various fields, including pharmaceuticals, cosmetics, and chemical synthesis. The following tables summarize the experimentally determined solubility of **D-Camphor** in several common organic solvents at various temperatures. The data is presented in mole fraction (x), grams per 100 grams of solvent (g/100g), and grams per 100 mL of solvent (g/100mL) to facilitate comparison and application in different contexts.

Table 1: Solubility of **D-Camphor** in Selected Organic Solvents at Various Temperatures

Solvent	Temperature (K)	Mole Fraction (x)	g/100g Solvent	g/100mL Solvent
Acetone	296.65	0.298	78.83	62.20
	303.15	0.345	98.44	77.67
	313.15	0.423	132.84	104.81
	323.15	0.512	182.26	143.80
	333.15	0.615	258.42	204.00
	343.15	0.738	403.84	318.84
	348.85	0.811	557.77	440.38
Ethanol	296.65	0.231	54.99	43.39
	303.15	0.269	67.12	53.05
	313.15	0.334	89.92	71.04
	323.15	0.412	120.73	95.36
	333.15	0.505	167.31	132.16
	343.15	0.618	247.92	195.80
	348.85	0.690	319.49	252.32
p-Cymene	296.65	0.364	104.75	90.29
	303.15	0.421	129.89	111.97
	313.15	0.518	179.91	155.08
	323.15	0.625	252.17	217.37
	333.15	0.745	390.13	336.29
	343.15	0.875	689.89	594.68
	348.85	0.948	1198.56	1033.16
p-Xylene	296.65	0.355	99.85	86.17
	303.15	0.411	123.63	106.44

313.15	0.505	169.04	145.54
323.15	0.610	237.66	204.62
333.15	0.728	358.55	308.71
343.15	0.859	622.75	536.19
348.85	0.932	988.58	851.17

Data sourced from Chen, J., He, J., Li, N., Zheng, H., & Zhao, S. (2019). Determination and Correlation of Solubility of Borneol, Camphor, and Isoborneol in Different Solvents. *Journal of Chemical & Engineering Data*, 64(4), 1635-1643.

Table 2: Solubility of (1R)-(+)-Camphor in Additional Organic Solvents at 298.2 K and 313.2 K

Solvent	Temperature (K)	Mole Fraction (x)
Acetonitrile	298.2	0.284
313.2	0.380	
1-Butanol	298.2	0.229
313.2	0.320	
Ethyl Acetate	298.2	0.435
313.2	0.554	
Hexane	298.2	0.169
313.2	0.258	
R-(+)-Limonene	298.2	0.449
313.2	0.579	
1,2-Propanediol	298.2	0.040
313.2	0.065	

Data sourced from Vilas-Boas, S. M., Cordova, I. W., Abranhes, D. O., & Pinho, S. P. (2023). Modeling the Solubility of Monoterpenoids with Hybrid and Predictive Thermodynamic Tools. *Industrial & Engineering Chemistry Research*, 62(12), 5326–5335.

Experimental Protocols

The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. The following sections detail the methodologies for two common and reliable methods for determining the solubility of a solid compound like **D-Camphor** in an organic solvent.

Static Equilibrium (Shake-Flask) Method

The static equilibrium method, also known as the shake-flask method, is a widely used and reliable technique for determining the equilibrium solubility of a solid in a liquid. The principle involves creating a saturated solution by allowing excess solid to equilibrate with the solvent over a sufficient period.

Materials and Apparatus:

- **D-Camphor** (solid, high purity)
- Organic solvent of interest (analytical grade)
- Thermostatically controlled water bath or incubator with shaking capabilities
- Glass vials or flasks with airtight seals
- Analytical balance (accurate to ± 0.1 mg)
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for concentration determination (e.g., UV-Vis spectrophotometer, HPLC, or GC)

Procedure:

- Sample Preparation: Add an excess amount of **D-Camphor** to a known volume or mass of the organic solvent in a glass vial or flask. The presence of undissolved solid is crucial to ensure that a saturated solution is formed.
- Equilibration: Seal the vials tightly and place them in a thermostatically controlled shaker bath set to the desired temperature. The samples should be agitated continuously to facilitate the dissolution process and reach equilibrium. The equilibration time can vary depending on the solvent and temperature and should be determined experimentally (typically 24-72 hours).
- Phase Separation: Once equilibrium is reached, stop the agitation and allow the vials to stand undisturbed in the constant temperature bath for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
- Sampling: Carefully withdraw a sample of the supernatant (the clear saturated solution) using a syringe. To avoid drawing any solid particles, the syringe tip should be kept well above the settled solid.
- Filtration: Immediately filter the withdrawn sample through a syringe filter into a pre-weighed container or volumetric flask. This step is critical to remove any fine, suspended solid particles that could lead to an overestimation of the solubility.
- Analysis: Determine the concentration of **D-Camphor** in the filtered saturated solution using a pre-calibrated analytical method.
 - Gravimetric Analysis: A known mass or volume of the filtered solution is evaporated to dryness in a pre-weighed container. The mass of the remaining **D-Camphor** is then determined.
 - Spectroscopic/Chromatographic Analysis: The filtered solution is appropriately diluted, and its concentration is measured using a suitable analytical instrument like a UV-Vis spectrophotometer, HPLC, or GC. A calibration curve prepared with standard solutions of **D-Camphor** in the same solvent is used for quantification.
- Calculation: Calculate the solubility in the desired units (e.g., mole fraction, g/100g , g/100mL) based on the determined concentration and the known masses or volumes of the solute and solvent.

Gravimetric Method

The gravimetric method is a direct and straightforward technique for determining solubility, particularly when the solute is non-volatile. It relies on the accurate weighing of the solute and solvent in a saturated solution.

Materials and Apparatus:

- **D-Camphor** (solid, high purity)
- Organic solvent of interest (analytical grade)
- Thermostatically controlled water bath or oven
- Glass vials or flasks with airtight seals
- Analytical balance (accurate to ± 0.1 mg)
- Drying oven
- Desiccator

Procedure:

- Preparation of Saturated Solution: Prepare a saturated solution of **D-Camphor** in the chosen solvent at a specific temperature using the static equilibrium method described above (Steps 1-3).
- Sampling and Weighing: Carefully transfer a known mass of the clear, saturated supernatant into a pre-weighed, dry container (e.g., a glass vial or evaporating dish).
- Solvent Evaporation: Place the container with the saturated solution in a drying oven at a temperature sufficient to evaporate the solvent completely without causing sublimation or degradation of the **D-Camphor**. The evaporation can also be carried out at room temperature in a fume hood over a longer period.
- Drying to Constant Weight: Once the solvent appears to be fully evaporated, place the container in a desiccator to cool to room temperature. Weigh the container with the dried **D-Camphor** to determine the total weight.

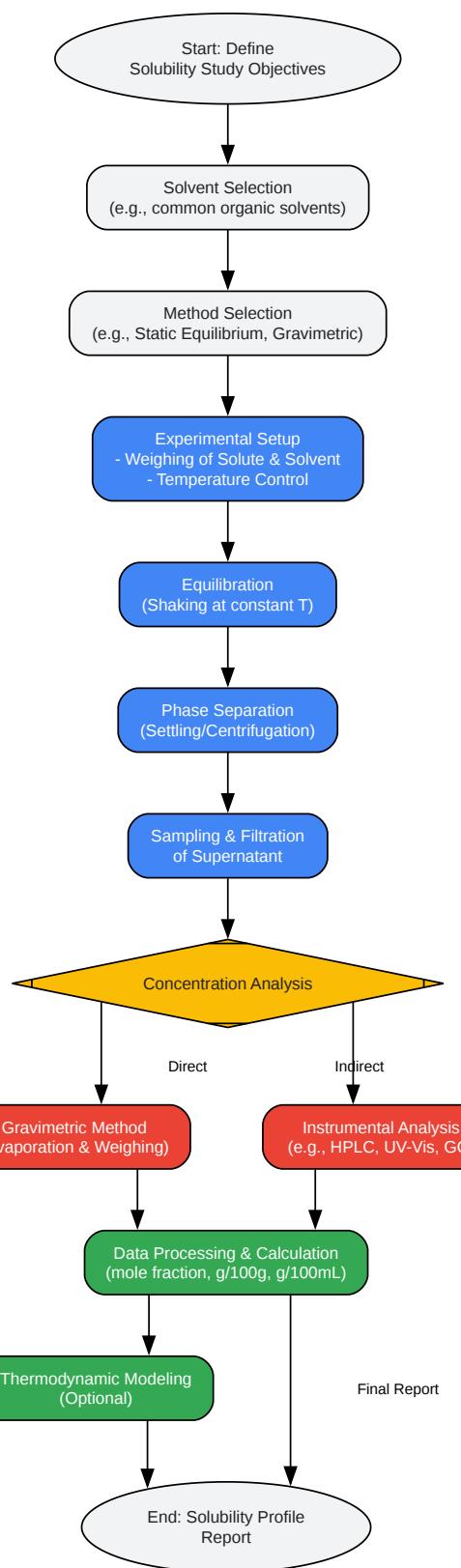
Camphor. Repeat the drying and weighing process until a constant mass is obtained, indicating that all the solvent has been removed.

- Calculation:

- Mass of the saturated solution = (Mass of container + saturated solution) - (Mass of empty container)
- Mass of **D-Camphor** (solute) = (Mass of container + dried **D-Camphor**) - (Mass of empty container)
- Mass of solvent = Mass of the saturated solution - Mass of **D-Camphor**
- Calculate the solubility in the desired units (e.g., g/100g of solvent).

Experimental Workflow Visualization

The following diagram illustrates the general logical workflow for determining the solubility profile of a solid compound like **D-Camphor** in an organic solvent.



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Caption: General workflow for the experimental determination of **D-Camphor** solubility.

- To cite this document: BenchChem. [Solubility Profile of D-Camphor in Common Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3430136#solubility-profile-of-d-camphor-in-common-organic-solvents>

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